

Personal protective equipment for handling Antitumor agent-143

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Compound of Interest		
Compound Name:	Antitumor agent-143	
Cat. No.:	B12381442	Get Quote

Essential Safety and Handling: Antitumor Agent-143

Disclaimer: "Antitumor agent-143" is an investigational compound identified as a potent dual PTPN2/PTP1B inhibitor.[1][2] As with many research-stage cytotoxic agents, a comprehensive, publicly available Safety Data Sheet (SDS) is limited. Therefore, the following guidelines are based on established best practices for handling hazardous, potent antineoplastic drugs.[3][4] [5] All laboratory personnel must supplement these procedures with a thorough review of any available supplier documentation and adhere to their institution's specific Environmental Health and Safety (EHS) protocols.

Hazard Identification and Risk Assessment

Antitumor agent-143 is a potent cytotoxic compound designed to inhibit cell growth. Due to its mechanism of action, it should be presumed to be carcinogenic, mutagenic, and/or teratogenic. Occupational exposure can occur via inhalation, skin contact, absorption, or ingestion. A formal risk assessment must be conducted before any new procedure involving this agent.

Key Physicochemical Properties:

- Chemical Name: Antitumor agent 143 (compound 369)
- Mechanism of Action: Dual inhibitor of protein tyrosine phosphatases PTPN2 and PTP1B
- Stability: Reported to degrade rapidly in aqueous solutions at physiological pH



Personal Protective Equipment (PPE)

The use of appropriate PPE is the most critical barrier to preventing accidental exposure. Personnel must be thoroughly trained in the proper donning and doffing of all required equipment. Different tasks require different levels of protection, as summarized below.

Task	Required Personal Protective Equipment (PPE)	
Receiving & Storage	Single pair of chemotherapy-rated nitrile gloves.	
Routine Handling (in a certified Class II Biological Safety Cabinet)	Gown: Disposable, solid-front, back-closure gown made of polyethylene-coated polypropylene. Gloves: Double-gloving with chemotherapy-tested nitrile gloves (must comply with ASTM D6978-05 standard). The inner glove is worn under the cuff, the outer glove over the cuff. Eye Protection: Safety glasses with side shields or goggles.	
Procedures Outside a BSC (Risk of splash/aerosol)	All PPE from Routine Handling, plus:Eye/Face Protection: Full-face shield worn over safety goggles. Respiratory Protection: A fit-tested N95 (or higher) respirator.	
Spill Cleanup	Gown: Impervious, disposable gown. Gloves: Double-gloving with industrial-thickness nitrile or neoprene gloves. Eye/Face Protection: Full-face shield and safety goggles. Respiratory Protection: Fit-tested N95 or higher respirator. Other: Disposable shoe covers.	
Waste Disposal	PPE as required for the generating task (e.g., routine handling).	

Operational Plan: Handling and Administration

All procedures involving the manipulation of **Antitumor agent-143**, especially those that could generate aerosols (e.g., reconstituting powder, pipetting), must be performed within a certified

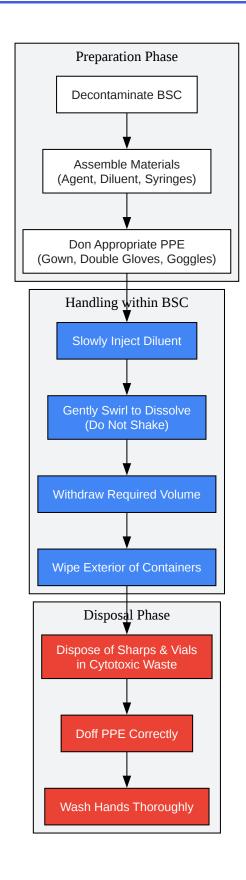


Class II Biological Safety Cabinet (BSC) or a chemical fume hood with appropriate filtration.

Protocol for Reconstitution of Lyophilized Powder

- Preparation: Decontaminate the BSC work surface before beginning. Assemble all
 necessary materials, including the agent vial, sterile diluent, syringes, needles, and a
 designated cytotoxic sharps container. Place a plastic-backed absorbent pad on the work
 surface.
- Don PPE: Don the appropriate PPE for routine handling as specified in the table above.
- Reconstitution: Using a sterile syringe, slowly inject the required volume of diluent into the vial, directing the stream against the inner wall to minimize aerosolization.
- Dissolution: Allow the vial to stand until the powder is fully dissolved. Gentle swirling may be used; DO NOT SHAKE OR VORTEX to avoid creating aerosols.
- Withdrawal: Using a new sterile syringe, withdraw the required volume of the reconstituted solution.
- Post-Handling: Wipe the exterior of the vial and any final preparation containers (e.g., microfuge tubes) with a lint-free wipe soaked in 70% isopropyl alcohol before removing them from the BSC.
- Immediate Disposal: Dispose of all single-use items, including needles, syringes, and vials, directly into the appropriate, clearly labeled cytotoxic waste containers located within the BSC.





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Caption: Experimental workflow for the safe reconstitution of **Antitumor agent-143**.



Disposal Plan

All materials that have come into contact with **Antitumor agent-143** are considered hazardous cytotoxic waste and must be segregated and disposed of according to institutional and regulatory guidelines.

- Trace Waste (Solids & Sharps): Includes items with minimal residual contamination such as empty vials, flasks, gloves, gowns, and bench pads.
 - Sharps (needles, empty vials): Must be placed in a yellow, puncture-resistant, rigid container labeled "Trace Chemotherapy Waste" or "Cytotoxic Sharps".
 - Non-Sharps (PPE, pads): Must be placed in a thick, yellow plastic bag or container labeled
 "Trace Chemotherapy Waste".
- Bulk Waste: Includes unused or expired agents, concentrated stock solutions, and grossly contaminated materials.
 - This waste must be collected in a black, RCRA-regulated hazardous waste container, clearly labeled with the chemical name.
- Liquid Waste: Aqueous solutions may require chemical deactivation before disposal, depending on local regulations. Do not dispose of this agent down the drain.

Spill and Emergency Plan

Clear, written procedures must be in place to manage spills, and a fully stocked cytotoxic spill kit must be readily accessible in all areas where the agent is handled.

Protocol for Spill Decontamination

- Evacuate & Secure: Immediately alert others in the area. Secure the perimeter of the spill to prevent further contamination.
- Don PPE: Don the full set of PPE for spill cleanup, including a respirator and shoe covers.
- Contain Spill:

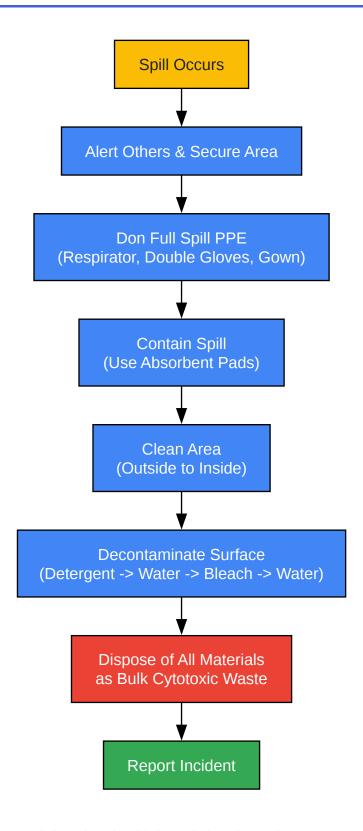


Safety Operating Guide

Check Availability & Pricing

- o For Liquids: Cover the spill with absorbent pads from the spill kit.
- For Powders: Gently cover the spill with damp absorbent pads to avoid making the powder airborne.
- Clean Spill Area: Working from the outside of the spill inward, carefully collect all contaminated debris and place it into a designated cytotoxic waste bag.
- Decontaminate Surface: Clean the area with a detergent solution, followed by a rinse with water. A final decontamination step with a suitable agent (e.g., 10% bleach solution, followed by a water rinse to prevent corrosion) is recommended.
- Dispose of Waste: Seal the waste bag containing all cleanup materials and contaminated PPE. Place this bag into the appropriate bulk hazardous waste container.
- Report: Document the spill and cleanup procedure according to institutional policy.





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Caption: Logical workflow for responding to a cytotoxic agent spill.



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